

A Comprehensive Technical Guide to 2,4-Dimethyl-3-hexanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Dimethyl-3-hexanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2,4-dimethyl-3-hexanol**, a branched secondary alcohol with applications in organic synthesis and potential as a model compound for physicochemical studies. This document consolidates its chemical identity, physical and spectroscopic properties, and key chemical transformations.

Chemical Identity

- IUPAC Name: 2,4-dimethylhexan-3-ol[1]
- CAS Number: 13432-25-2[1]
- Synonyms: **2,4-Dimethyl-3-hexanol**, 3-Hexanol, 2,4-dimethyl-[2][3][4]

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **2,4-dimethyl-3-hexanol**.

Property	Value	Source
Molecular Formula	C ₈ H ₁₈ O	[3] [4]
Molecular Weight	130.23 g/mol	[1]
Boiling Point	163.5 °C at 760 mmHg	[3] [4]
Flash Point	59.2 °C	[3] [4]
Density	0.817 g/cm ³	[3] [4]
Refractive Index	1.422	[3] [4]
Vapor Pressure	0.7 mmHg at 25°C	[3] [4]
XLogP3	2.6	[4]
Hydrogen Bond Donor Count	1	[4]
Hydrogen Bond Acceptor Count	1	[4]

Spectroscopic Data

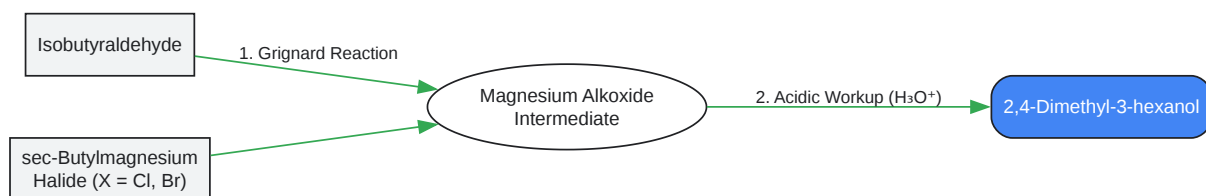
Spectroscopic data is crucial for the identification and characterization of **2,4-dimethyl-3-hexanol**.

Spectrum Type	Available Data	Source
^1H NMR	Spectra available from Varian CFT-20 instrument.	[1]
^{13}C NMR	Spectra available from Varian CFT-20 instrument.	[1]
Mass Spectrometry (GC-MS)	Data available from NIST Mass Spectrometry Data Center.	[1][2]
Infrared (FTIR)	Neat sample spectrum available from Aldrich Chemical Company, Inc.	[1]
Raman	Spectrum available.	[1]

Synthesis and Reactivity

2,4-Dimethyl-3-hexanol is a valuable intermediate in organic synthesis. Its synthesis and subsequent reactions, particularly oxidation, are of significant interest.

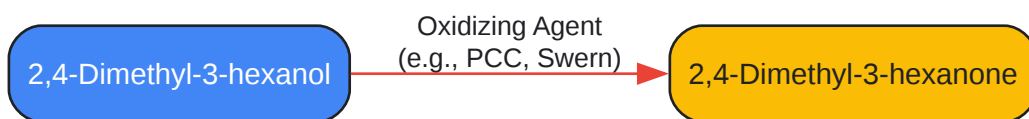
A primary route for the synthesis of **2,4-dimethyl-3-hexanol** involves the Grignard reaction between isobutyraldehyde and a sec-butylmagnesium halide (chloride or bromide).



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*General synthesis of **2,4-dimethyl-3-hexanol** via Grignard reaction.*

As a secondary alcohol, **2,4-dimethyl-3-hexanol** can be readily oxidized to its corresponding ketone, 2,4-dimethyl-3-hexanone. This transformation is a common and useful reaction in organic synthesis.[5]



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*Oxidation of **2,4-dimethyl-3-hexanol** to 2,4-dimethyl-3-hexanone.*

Experimental Protocols

The following is a general procedure for the oxidation of a secondary alcohol to a ketone, which can be adapted for **2,4-dimethyl-3-hexanol**.

- **Dissolution:** Dissolve the secondary alcohol (1 equivalent) in a suitable solvent (e.g., dichloromethane) in a round-bottom flask equipped with a magnetic stirrer.
- **Addition of Oxidizing Agent:** Slowly add the oxidizing agent (e.g., pyridinium chlorochromate (PCC), or reagents for Swern or Dess-Martin periodinane oxidation) to the solution while maintaining the appropriate temperature (often cooled in an ice bath).
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Workup:** Upon completion, quench the reaction by adding a suitable reagent (e.g., sodium thiosulfate for chromium-based oxidants).
- **Extraction:** Extract the product into an organic solvent (e.g., diethyl ether).
- **Purification:** Wash the organic layer with brine, dry over an anhydrous salt (e.g., MgSO_4), filter, and concentrate under reduced pressure. The crude product can then be purified by column chromatography or distillation.

Applications and Areas for Further Research

Currently, **2,4-dimethyl-3-hexanol** primarily serves as a precursor in organic synthesis and as a model compound for studying the properties of branched alcohols.^[5] There is limited publicly available information on its specific applications in drug development or its interaction with

biological signaling pathways. A recent study on hexanol isomers indicated that 1-hexanol exhibits some antibacterial activity, while 2- and 3-hexanol do not.[6]

Significant knowledge gaps exist regarding the biological activities of the individual stereoisomers of **2,4-dimethyl-3-hexanol**. [5] Further research into the enantioselective synthesis of its stereoisomers and the exploration of their biological activities could unveil novel applications in pharmacology and materials science. The atmospheric chemistry and environmental fate of this compound also represent areas for future investigation.[5]

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